

Essential Safety and Operational Guide for 3-Hydroxy-5-phenylpyrrole

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Compound of Interest

Compound Name: 3-Hydroxy-5-phenylpyrrole

Cat. No.: B015827

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Disclaimer: As of October 2025, a specific Safety Data Sheet (SDS) for **3-Hydroxy-5-phenylpyrrole** is not readily available. The following guidance is based on the safety information for the closely related parent compound, Pyrrole, and general best practices for handling chemical compounds in a laboratory setting. It is imperative to treat **3-Hydroxy-5-phenylpyrrole** with a high degree of caution. Researchers must consult with their institution's Environmental Health and Safety (EHS) department for location- and facility-specific guidance.

Immediate Safety and Handling Protocols

3-Hydroxy-5-phenylpyrrole (CAS No. 100750-40-1) is a chemical compound used in research, particularly for detecting hydrolytic analytes like leukocytes, esterase, and protease. [1] While specific toxicity data is limited, its parent compound, Pyrrole, is known to be a flammable liquid and toxic if swallowed or inhaled.[2] Therefore, stringent safety measures are essential.

Personal Protective Equipment (PPE): A comprehensive PPE strategy is the first line of defense against potential exposure. The following table summarizes the required PPE for handling **3-Hydroxy-5-phenylpyrrole**.

Body Part	Required PPE	Standard/Specification
Eyes/Face	Chemical safety goggles and a face shield	ANSI Z87.1-2003 compliant
Hands	Chemically resistant gloves (Nitrile rubber recommended)	EN 374 compliant
Body	Flame-resistant lab coat	---
Respiratory	Use in a well-ventilated area or under a chemical fume hood. If vapors/aerosols are generated, a respirator is required.	---
Feet	Closed-toe, chemical-resistant shoes	---

Engineering Controls:

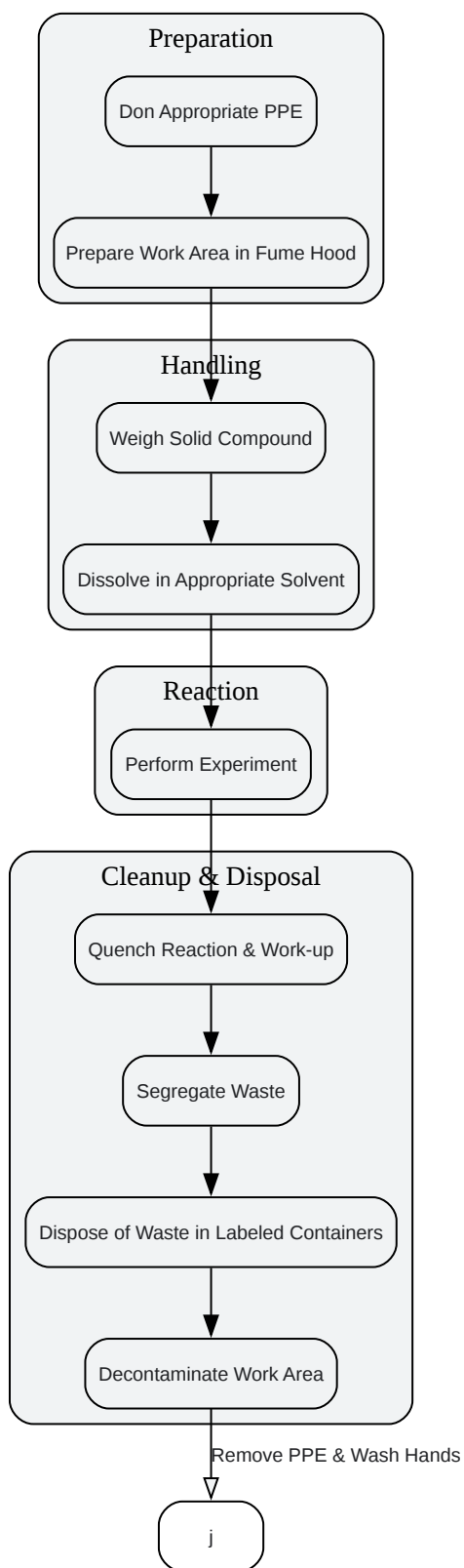
- Always handle **3-Hydroxy-5-phenylpyrrole** inside a certified chemical fume hood to minimize inhalation exposure.
- Ensure that an eyewash station and a safety shower are readily accessible and in good working order.[\[3\]](#)[\[4\]](#)

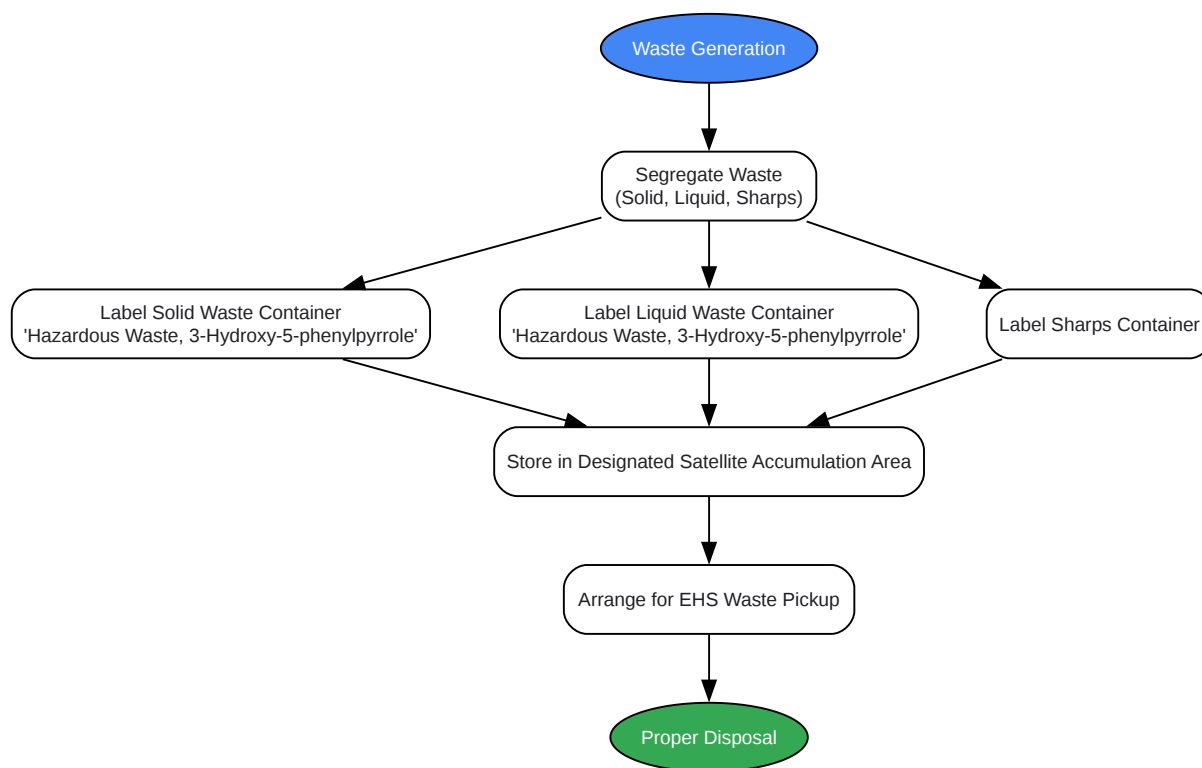
Handling and Storage:

- Appearance: Light Pink to Dark Red Solid.[\[1\]](#)
- Storage: Store in a refrigerator at 2-8°C under an inert atmosphere.[\[1\]](#)
- Keep the container tightly closed in a dry and well-ventilated place.[\[3\]](#)
- Avoid contact with oxidizing agents, acids, acid chlorides, and acid anhydrides.[\[5\]](#)
- Take precautionary measures against static discharge.[\[3\]](#)

Experimental Workflow for Handling 3-Hydroxy-5-phenylpyrrole

The following diagram outlines the standard procedure for handling **3-Hydroxy-5-phenylpyrrole** in a laboratory setting, from preparation to disposal.





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References

- 1. pharmaffiliates.com [pharmaffiliates.com]
- 2. assets.thermofisher.cn [assets.thermofisher.cn]
- 3. orgchemboulder.com [orgchemboulder.com]

- 4. fishersci.com [fishersci.com]
- 5. datasheets.scbt.com [datasheets.scbt.com]
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